

An In-depth Technical Guide on the Solubility of 1,3-Dibromobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dibromobenzene

Cat. No.: B047543

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **1,3-dibromobenzene** in common organic solvents. Understanding the solubility characteristics of this compound is crucial for its application in organic synthesis, materials science, and as an intermediate in the manufacturing of pharmaceuticals and agrochemicals.

Physicochemical Properties of 1,3-Dibromobenzene

1,3-Dibromobenzene is a colorless to light yellow liquid at room temperature.^[1] Its molecular structure, featuring a benzene ring substituted with two bromine atoms at the meta positions, defines its physical and chemical properties, including its solubility profile. The key physicochemical properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₄ Br ₂	[2][3]
Molecular Weight	235.90 g/mol	[3][4]
Appearance	Colorless liquid	[1][5]
Density	1.952 g/mL at 25 °C	[6]
Melting Point	-7 °C	[1][5]
Boiling Point	218-220 °C	[5]
Water Solubility	0.068 g/L	[6][7]

Solubility Profile and Data

Based on the principle of "like dissolves like," **1,3-dibromobenzene**, a relatively non-polar molecule, is expected to be sparingly soluble in polar solvents like water and readily soluble in non-polar and moderately polar organic solvents.[8][9] Experimental observations confirm this, showing it dissolves well in a variety of common organic solvents.[1]

While extensive quantitative data is limited in publicly available literature, the following table summarizes the known solubility characteristics of **1,3-dibromobenzene**.

Solvent Class	Solvent	Solubility Description	Reference(s)
Polar Protic	Water	Insoluble (0.068 g/L)	[6][7]
Ethanol	Soluble	[10]	
Aromatic	Benzene	Soluble	[10]
Toluene	Soluble		
Ethers	Diethyl Ether	Very Soluble	[10]
Halogenated	Chloroform	Soluble	[10]
Non-Polar	Heptane	Soluble	

Note: "Soluble" and "Very Soluble" are qualitative descriptions from the cited literature. For precise applications, experimental determination of quantitative solubility at the desired temperature is recommended.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for process development, formulation, and quality control. The Shake-Flask method is a widely recognized "gold standard" for determining equilibrium solubility.[\[11\]](#)[\[12\]](#)

Detailed Protocol: Equilibrium Shake-Flask Method

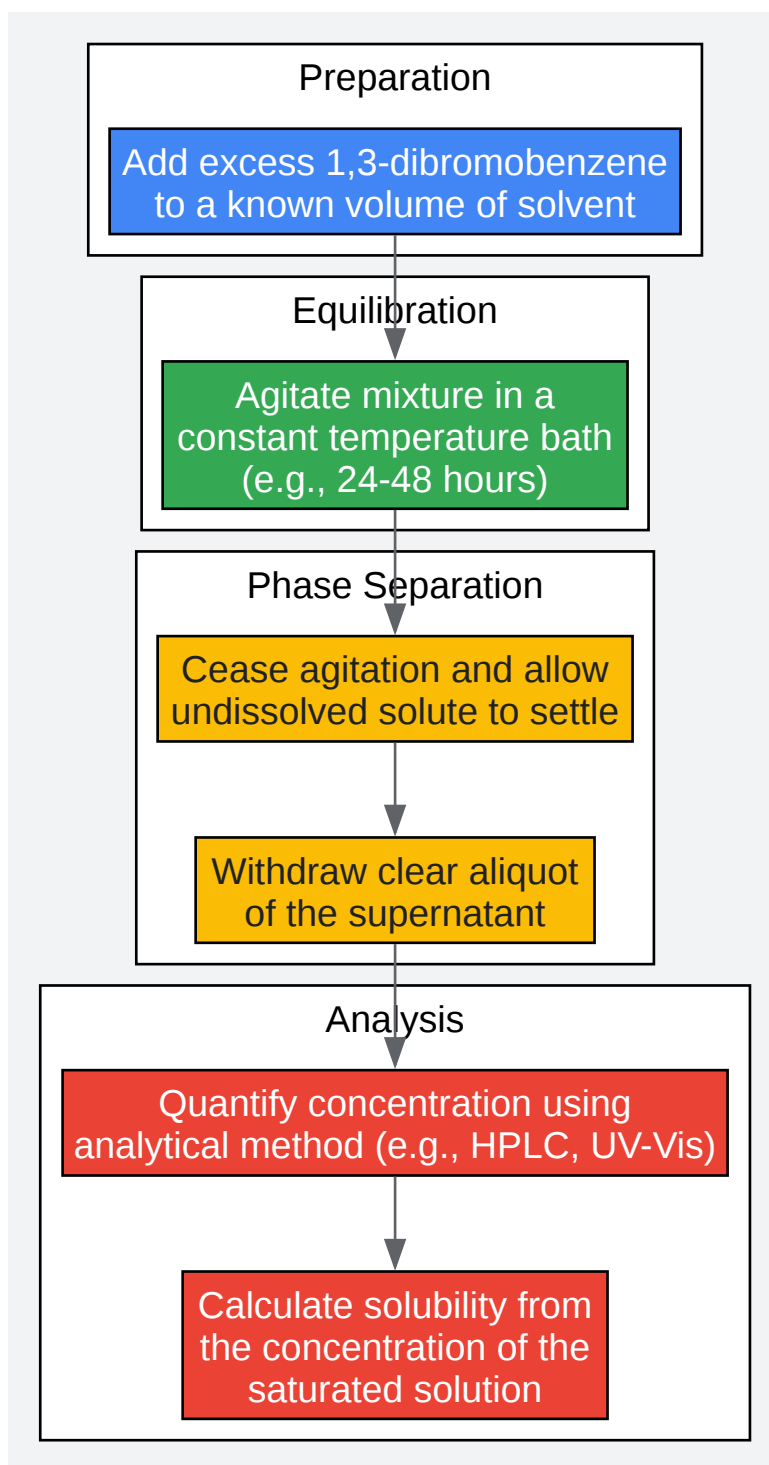
This method measures the thermodynamic equilibrium solubility of a compound in a specific solvent at a controlled temperature.[\[13\]](#)[\[14\]](#)

- Preparation:
 - Add an excess amount of **1,3-dibromobenzene** to a known volume of the chosen organic solvent in a sealed, inert container (e.g., a glass vial or flask with a screw cap). The excess solute ensures that a saturated solution is formed.[\[14\]](#)
- Equilibration:
 - Place the sealed container in a constant temperature bath or shaker.
 - Agitate the mixture at a constant speed for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.[\[12\]](#)[\[13\]](#)
The time required can vary and should be determined empirically.
- Phase Separation:
 - After equilibration, cease agitation and allow the mixture to stand in the temperature bath for several hours to permit the undissolved solute to settle.
 - Carefully withdraw a clear aliquot of the supernatant (the saturated solution) using a pipette. It is critical to avoid disturbing the undissolved excess solute. Filtration using a syringe filter compatible with the solvent may also be employed.[\[14\]](#)

- Analysis and Quantification:
 - Dilute the obtained aliquot with a known volume of the solvent to bring the concentration within the linear range of the analytical instrument.
 - Quantify the concentration of **1,3-dibromobenzene** in the diluted sample using a suitable analytical technique. Common methods include:
 - UV-Vis Spectrophotometry: Measure the absorbance at the wavelength of maximum absorption (λ_{max}) for **1,3-dibromobenzene** and calculate the concentration using a pre-established calibration curve.[\[15\]](#)[\[16\]](#)[\[17\]](#)
 - High-Performance Liquid Chromatography (HPLC): Use a calibrated HPLC method for precise quantification, especially in complex mixtures.[\[18\]](#)
 - Nuclear Magnetic Resonance (NMR): Quantitative NMR (qNMR) can be used to determine concentration by integrating the signal of the solute relative to a known internal standard.[\[11\]](#)[\[19\]](#)[\[20\]](#)
- Calculation:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor. The result is typically expressed in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the Shake-Flask method for determining solubility.



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References

- 1. chemimpex.com [chemimpex.com]
- 2. Benzene, 1,3-dibromo- [webbook.nist.gov]
- 3. 1,3-Dibromobenzene | C₆H₄Br₂ | CID 7927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,3-ジブロモベンゼン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 1,3-Dibromobenzene - Wikipedia [en.wikipedia.org]
- 6. 1,3-Dibromobenzene | 108-36-1 [chemicalbook.com]
- 7. 1,3-Dibromobenzene CAS#: 108-36-1 [m.chemicalbook.com]
- 8. chem.ws [chem.ws]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. Dibromobenzene - Wikipedia [en.wikipedia.org]
- 11. Nuclear Magnetic Resonance Method for Measuring Water Solubility of Organic Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. downloads.regulations.gov [downloads.regulations.gov]
- 13. enamine.net [enamine.net]
- 14. bioassaysys.com [bioassaysys.com]
- 15. solubilityofthings.com [solubilityofthings.com]
- 16. researchgate.net [researchgate.net]
- 17. srdata.nist.gov [srdata.nist.gov]
- 18. improvedpharma.com [improvedpharma.com]
- 19. pubs.acs.org [pubs.acs.org]
- 20. scienceopen.com [scienceopen.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Solubility of 1,3-Dibromobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047543#solubility-of-1-3-dibromobenzene-in-common-organic-solvents]

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